

Unveiling 11-Oxomogroside IV: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 11-Oxomogroside IV

Cat. No.: B12415900

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This technical guide provides a comprehensive overview of **11-Oxomogroside IV**, a cucurbitane triterpenoid glycoside found in the fruit of *Siraitia grosvenorii* (monk fruit). This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, isolation, and potential therapeutic applications of this natural compound.

Core Compound Identification

11-Oxomogroside IV is a complex natural product with the following identifiers:

Identifier	Value	Source
CAS Number	2096516-32-2	[1]
Molecular Formula	C ₅₄ H ₉₀ O ₂₄	
Molecular Weight	1123.28 g/mol	
Source	Fruits of <i>Siraitia grosvenorii</i>	[1]

Physicochemical and Biological Data Summary

While specific experimental data for **11-Oxomogroside IV** is limited in publicly available literature, data from closely related compounds, particularly 11-oxo-mogroside V, provide

valuable insights into its potential biological activities.

Parameter	Value / Activity	Compound	Source
Cytotoxicity (SMMC-772 tumor cells)	IC ₅₀ : 288 µg/mL	11-Oxomogroside IV A	[2]
Antioxidant Activity (O ₂ ⁻ scavenging)	EC ₅₀ : 4.79 µg/mL	11-oxo-mogroside V	
Antioxidant Activity (H ₂ O ₂ scavenging)	EC ₅₀ : 16.52 µg/mL	11-oxo-mogroside V	[3]
Antioxidant Activity (•OH scavenging)	EC ₅₀ : 146.17 µg/mL	11-oxo-mogroside V	
Anti-carcinogenic Activity	Inhibits two-stage skin carcinogenesis	11-oxo-mogroside V	
Anti-inflammatory Activity	Modulates NF-κB and MAPK pathways	Mogroside V	

Experimental Protocols

Isolation and Purification of Mogrosides from *Siraitia grosvenorii*

This protocol outlines a general method for the extraction and purification of mogrosides, which can be adapted for the specific isolation of **11-Oxomogroside IV**.

a. Extraction:

- Mix dried and powdered monk fruit with 70% aqueous ethanol.
- Heat the mixture at a controlled temperature (e.g., 60-80°C) for several hours with continuous stirring.
- Filter the extract to remove solid plant material.
- Concentrate the filtrate under reduced pressure to yield a crude extract.

b. Purification:

- Macroporous Resin Chromatography:
 - Load the crude extract onto a pre-equilibrated macroporous resin column.
 - Wash the column with deionized water to remove polar impurities.
 - Elute the mogrosides using a stepwise gradient of ethanol in water.
 - Collect and pool fractions containing the desired compounds.
- High-Performance Liquid Chromatography (HPLC):
 - Further purify the enriched fractions using a preparative HPLC system equipped with a C18 column.
 - Employ a gradient elution with a mobile phase of acetonitrile and water.
 - Collect the fractions corresponding to **11-Oxomogroside IV**.

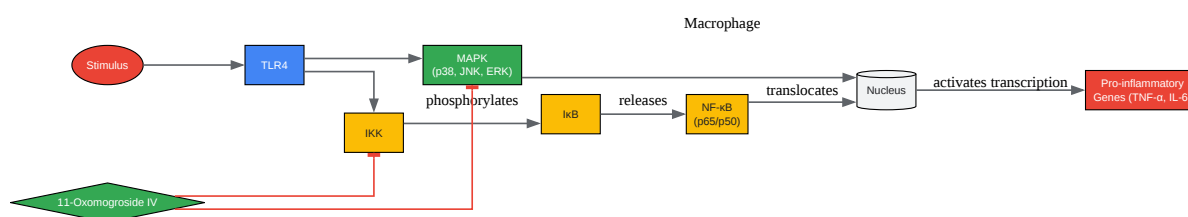
Analytical Quantification by HPLC

A validated HPLC method is crucial for the quantitative analysis of **11-Oxomogroside IV** in extracts and purified samples.

- Column: ODS (C18) column (e.g., 250 mm × 4.6 mm, 5 µm).
- Mobile Phase: Acetonitrile and water in a gradient program.
- Flow Rate: Approximately 0.75 mL/min.
- Detection: UV at 210 nm.
- Column Temperature: 40°C.
- Quantification: Based on a calibration curve generated from a purified standard of **11-Oxomogroside IV**.

Putative Signaling Pathways

Based on studies of related mogrosides, **11-Oxomogroside IV** is likely to exert its anti-inflammatory effects through the modulation of key signaling pathways such as NF- κ B and MAPK.

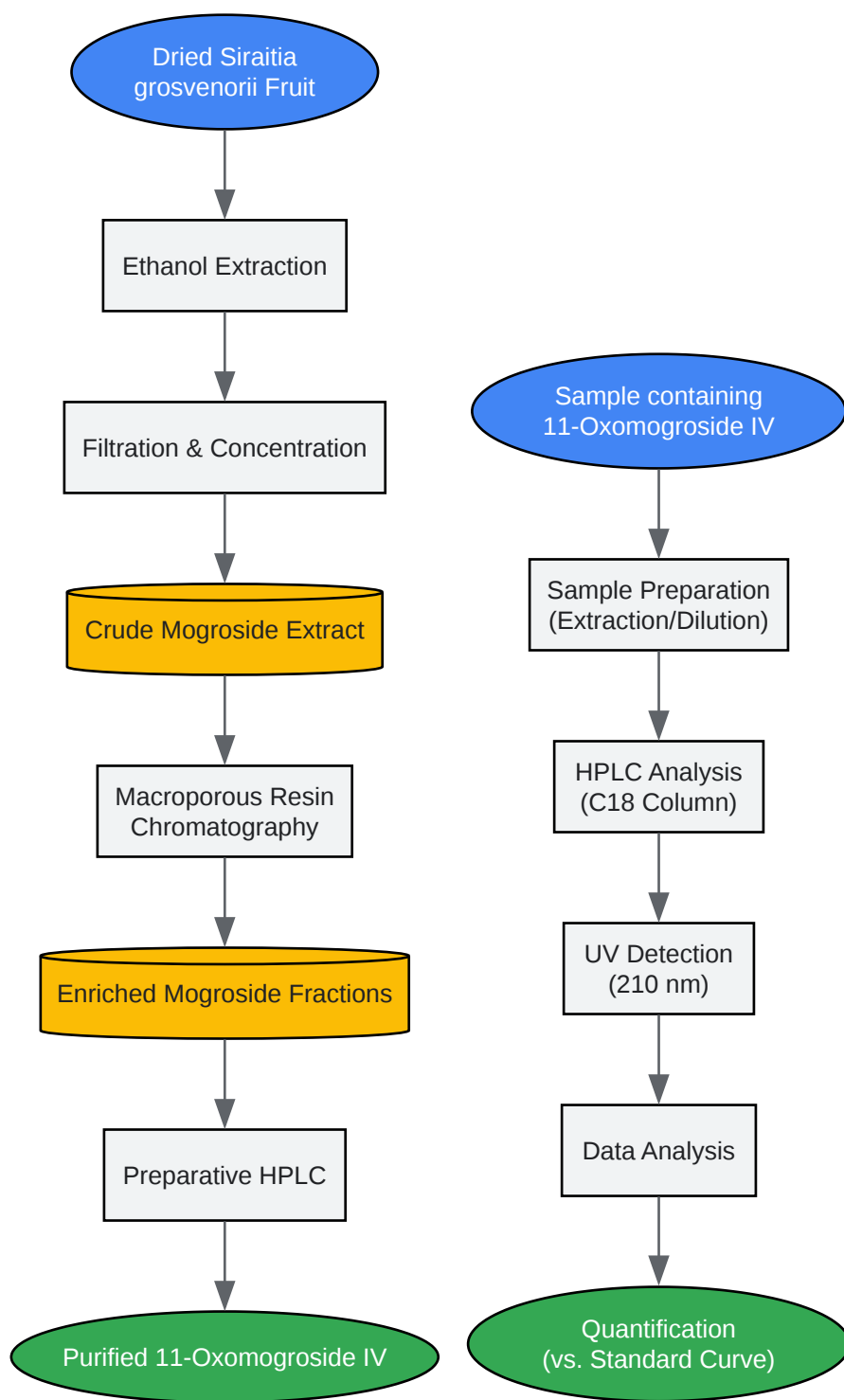


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Caption: Putative anti-inflammatory mechanism of **11-Oxomogroside IV**.

Experimental Workflow Diagrams

The following diagrams illustrate the typical workflows for the isolation and analysis of **11-Oxomogroside IV**.



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